

chemical properties of 1,4Piperazinedipropanesulfonic acid, beta1,beta4dihydroxy-

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Compound of Interest

Compound Name:

1,4-Piperazinedipropanesulfonic
acid, beta1,beta4-dihydroxy
Cat. No.:

B1630553

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Technical Guide: 1,4-Piperazinedipropanesulfonic acid, β1,β4dihydroxy- (POPSO)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Piperazinedipropanesulfonic acid, β 1, β 4-dihydroxy-, commonly known as POPSO, is a zwitterionic biological buffer. It belongs to the family of "Good's buffers," which are valued in biological and biochemical research for their compatibility with biological systems. POPSO is particularly noted for its buffering capacity in the physiological pH range, making it a valuable tool in a variety of experimental settings, from cell culture to enzymatic assays. Its structure, featuring a piperazine ring and sulfonic acid groups, minimizes its interaction with biological macromolecules, ensuring the integrity of experimental results.

Chemical and Physical Properties

POPSO is a white crystalline powder that is stable under normal laboratory conditions. However, it is known to be partially degraded by autoclaving and can react with strong acids,



strong bases, and strong oxidizing or reducing agents.

Quantitative Data Summary

The following table summarizes the key quantitative properties of POPSO.

Property	Value	Source
IUPAC Name	2-hydroxy-3-[4-(2-hydroxy-3- sulfopropyl)piperazin-1- yl]propane-1-sulfonic acid	PubChem
Synonyms	POPSO, Piperazine-1,4-bis(2-hydroxypropanesulfonic acid)	PubChem
CAS Number	68189-43-5	PubChem
Molecular Formula	C10H22N2O8S2	PubChem
Molecular Weight	362.4 g/mol	PubChem
pKa (at 25°C)	7.09 - 7.85	bioWORLD, Loba Chemie
Useful pH Buffering Range	7.2 - 8.5	MedchemExpress, Carl ROTH
Solubility	Soluble in 1 N sodium hydroxide (0.25 g/ml).	bioWORLD
Appearance	White crystalline powder	Loba Chemie
Melting Point	>300 °C	Loba Chemie

Experimental Protocols Preparation of a 0.5 M POPSO Buffer Solution (pH 7.5)

This protocol describes the preparation of a 0.5 M stock solution of POPSO buffer at a pH of 7.5.

Materials:

POPSO (free acid form)



- Sodium hydroxide (NaOH), 10 M solution
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flask (e.g., 100 mL or 1 L)
- Beaker

Procedure:

- Weighing the POPSO: Calculate the required mass of POPSO for the desired volume of 0.5 M buffer. For example, for 100 mL of buffer, weigh out 18.12 g of POPSO (Molecular Weight: 362.4 g/mol).
- Dissolving the POPSO: Add the weighed POPSO to a beaker containing deionized water, approximately 70-80% of the final volume (e.g., 70-80 mL for a 100 mL solution). Place the beaker on a magnetic stirrer and add a stir bar to facilitate dissolution.
- pH Adjustment: While stirring, slowly add the 10 M NaOH solution dropwise to the POPSO solution. Monitor the pH of the solution continuously using a calibrated pH meter.
- Titration to Target pH: Continue adding NaOH until the pH of the solution reaches 7.5.
- Final Volume Adjustment: Once the target pH is achieved, transfer the solution to a
 volumetric flask. Rinse the beaker with a small amount of deionized water and add the
 rinsing to the volumetric flask to ensure all the buffer is transferred. Carefully add deionized
 water to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization and Storage: Cap the volumetric flask and invert it several times to ensure
 the solution is homogeneous. The prepared buffer can be stored at room temperature for
 short periods. For long-term storage, sterile filtration and refrigeration are recommended.



General Protocol for an In Vitro Enzyme Assay Using POPSO Buffer

This protocol outlines the general steps for conducting an enzyme assay where POPSO buffer is used to maintain a stable pH.

Materials:

- Enzyme of interest
- Substrate for the enzyme
- POPSO buffer (prepared to the optimal pH for the enzyme)
- Spectrophotometer or other appropriate detection instrument
- Cuvettes or microplate
- Incubator or water bath

Procedure:

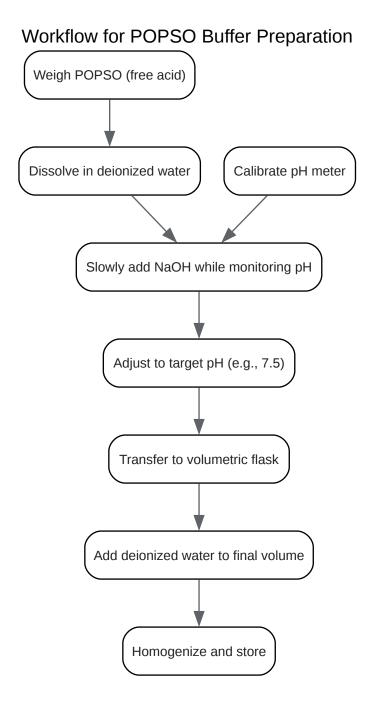
- Buffer Preparation: Prepare a POPSO buffer solution at the desired concentration and optimal pH for the specific enzyme being assayed, following the protocol described in section 3.1.
- Reagent Preparation: Prepare stock solutions of the enzyme and its substrate in the POPSO buffer.
- Assay Setup: In a cuvette or microplate well, add the POPSO buffer and the substrate solution.
- Temperature Equilibration: Incubate the reaction mixture at the optimal temperature for the enzyme for a few minutes to ensure temperature equilibrium.
- Initiation of Reaction: Add the enzyme solution to the reaction mixture to initiate the enzymatic reaction. Mix gently but thoroughly.



- Data Acquisition: Immediately place the cuvette in the spectrophotometer and begin recording the change in absorbance over time at a predetermined wavelength. For a microplate reader, start the kinetic read.
- Data Analysis: Analyze the initial rate of the reaction from the linear portion of the absorbance versus time curve. This rate is proportional to the enzyme activity under the specified conditions.
- Controls: Run appropriate controls, such as a reaction mixture without the enzyme (to measure non-enzymatic substrate degradation) and a reaction mixture without the substrate (to measure any background signal from the enzyme solution).

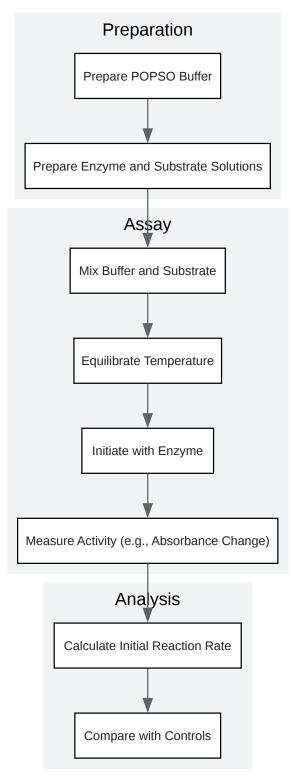
Visualizations Workflow for POPSO Buffer Preparation







Generalized Enzyme Assay Workflow



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